

# A Technical Guide to the History, Discovery, and Synthesis of Cyclosarin (GF)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclosarin

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This technical guide provides a comprehensive overview of the organophosphate nerve agent **Cyclosarin**, also known as GF. It covers its historical discovery, key physicochemical properties, and the principles of its chemical synthesis and mechanism of action.

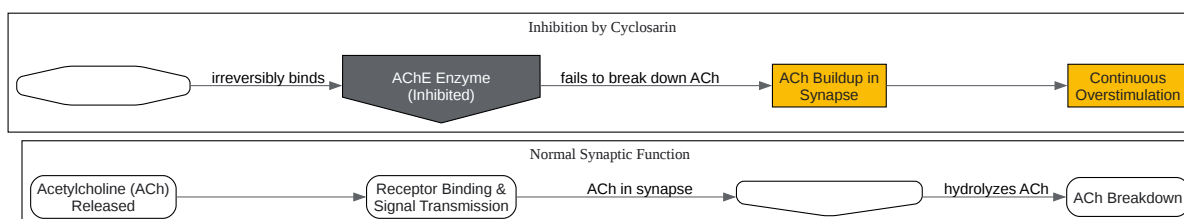
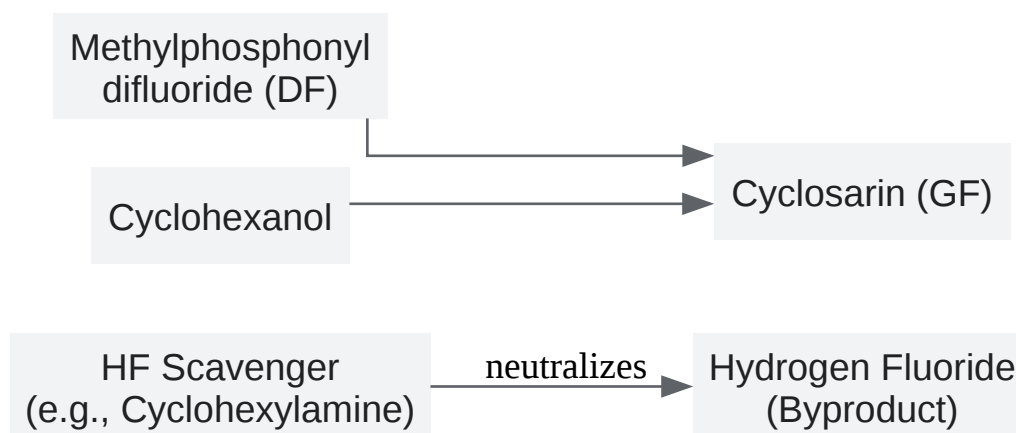
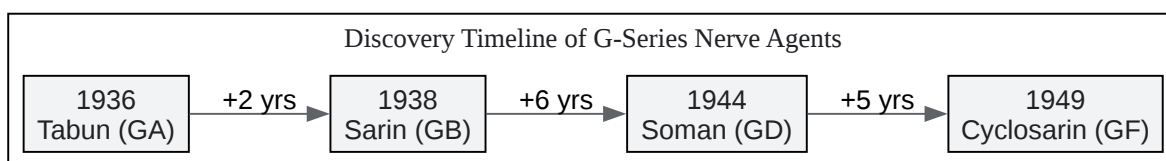
## Discovery and Historical Context

**Cyclosarin** (GF) is a member of the G-series of nerve agents, a group of highly toxic organophosphorus compounds developed in Germany.[1] Its discovery followed that of other agents in the same class, namely Tabun (GA), Sarin (GB), and Soman (GD).[2]

The development of these agents is primarily attributed to the work of German chemist Dr. Gerhard Schrader and his team at I. G. Farben.[3][4] While researching new synthetic insecticides with the goal of combating world hunger, Schrader's work led to the accidental discovery of these potent neurotoxins.[3][5] Tabun was first synthesized in 1936, followed by Sarin in 1938 and Soman in 1944.[4]

**Cyclosarin** was the last of the major G-series agents to be discovered, with its synthesis occurring in 1949.[4][6] Following World War II, its military potential was recognized and studied by the United States and Great Britain in the early 1950s.[1][6] However, it was never selected for mass production by these nations, largely because the chemical precursors for its synthesis were more expensive than those for Sarin (GB).[6][7]

To date, Iraq is the only nation known to have produced and weaponized significant quantities of **cyclosarin**.<sup>[6][7]</sup> During the Iran-Iraq War (1980–1988), it was reportedly used in combination with Sarin.<sup>[1][6]</sup> This mixture was likely intended to create a more persistent chemical agent.<sup>[1]</sup>



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- To cite this document: BenchChem. [A Technical Guide to the History, Discovery, and Synthesis of Cyclosarin (GF)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206272#history-of-cyclosarin-discovery-and-synthesis]

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